

# environmental fate and degradation pathways of methyl propyl disulfide

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Compound Name: Methyl propyl disulfide

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## An In-depth Technical Guide on the Environmental Fate and Degradation Pathways of Methyl Propyl Disulfide

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Methyl propyl disulfide** ( $\text{CH}_3\text{S-SCH}_2\text{CH}_2\text{CH}_3$ ) is a volatile organosulfur compound found in some plants of the Allium genus and used as a flavoring agent. Understanding its environmental fate is crucial for assessing its ecological impact. This technical guide provides a comprehensive overview of the anticipated environmental degradation pathways of **methyl propyl disulfide**, including biodegradation, hydrolysis, and photolysis. Due to the limited availability of direct experimental data for **methyl propyl disulfide**, this guide draws upon established principles of disulfide chemistry, data from analogous short-chain alkyl disulfides, and standardized OECD test guidelines to project its environmental behavior. Detailed experimental protocols for studying its degradation are provided, along with structured data tables and visual diagrams to facilitate comprehension.

## Physicochemical Properties

A substance's physical and chemical properties are fundamental to understanding its environmental distribution and fate. The properties of **methyl propyl disulfide** suggest it is a volatile, sparingly soluble liquid.

Property	Value	Reference
Molecular Formula	C <sub>4</sub> H <sub>10</sub> S <sub>2</sub>	[1]
Molecular Weight	122.25 g/mol	[2]
CAS Number	2179-60-4	[1]
Appearance	Colorless to pale yellow liquid	[3]
Odor	Strong, sulfurous, onion-like	[3]
Boiling Point	69-71 °C at 43 mmHg	[2]
Melting Point	-112.98 °C (estimate)	[4]
Density	0.98 g/mL at 25 °C	[2]
Water Solubility	Sparingly soluble	[3]
Vapor Pressure	4.14 mmHg at 25 °C (estimate)	[5]
logP (Octanol-Water Partition Coefficient)	2.29 (estimate)	[5]

## Environmental Degradation Pathways

The environmental persistence of **methyl propyl disulfide** is determined by its susceptibility to biotic and abiotic degradation processes.

## Biodegradation

Biodegradation is expected to be a significant degradation pathway for **methyl propyl disulfide** in environments with active microbial populations, such as soil and water. While specific studies on **methyl propyl disulfide** are limited, research on analogous compounds like dimethyl disulfide (DMDS) provides a strong indication of the likely metabolic route. The biodegradation of DMDS is initiated by the reductive cleavage of the disulfide bond to form methanethiol. This intermediate is then further metabolized to inorganic sulfate.[6][7] A similar pathway can be postulated for **methyl propyl disulfide**.

Inferred Biodegradation Pathway of **Methyl Propyl Disulfide**:

- Reductive Cleavage: The disulfide bond in **methyl propyl disulfide** is cleaved by microbial enzymes, yielding methanethiol and propanethiol.
- Oxidation of Thiols: The resulting thiols are subsequently oxidized through a series of enzymatic steps. This process can involve the formation of aldehydes and ultimately carboxylic acids.
- Mineralization: The sulfur is eventually oxidized to sulfate ( $\text{SO}_4^{2-}$ ), and the carbon backbone is mineralized to carbon dioxide ( $\text{CO}_2$ ) and water.[6]



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#### Inferred Biodegradation Pathway of **Methyl Propyl Disulfide**.

## Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, can also contribute to the breakdown of **methyl propyl disulfide** in the environment.

Hydrolysis is a chemical reaction in which a molecule is cleaved into two parts by the addition of a water molecule. For dialkyl disulfides, hydrolysis is generally a slow process under neutral environmental pH conditions. The disulfide bond is relatively stable in water at neutral pH.[8] However, under strongly alkaline conditions, hydrolysis can be more significant, leading to the formation of thiols and sulfenic acids.[8] Given the typical pH range of natural waters (pH 4-9), hydrolysis is not expected to be a primary degradation pathway for **methyl propyl disulfide**.[9]

Photolysis is the degradation of a molecule by light. Organic disulfides can undergo photolytic cleavage of the sulfur-sulfur bond upon absorption of ultraviolet radiation.[10][11] This process generates thiyl radicals ( $\text{RS}\cdot$ ), which are highly reactive and can participate in a variety of subsequent reactions, including hydrogen abstraction from other molecules or recombination.[10] The extent of photolysis will depend on the intensity and wavelength of sunlight and the presence of other substances in the water that can act as photosensitizers.

# Experimental Protocols for Degradation Assessment

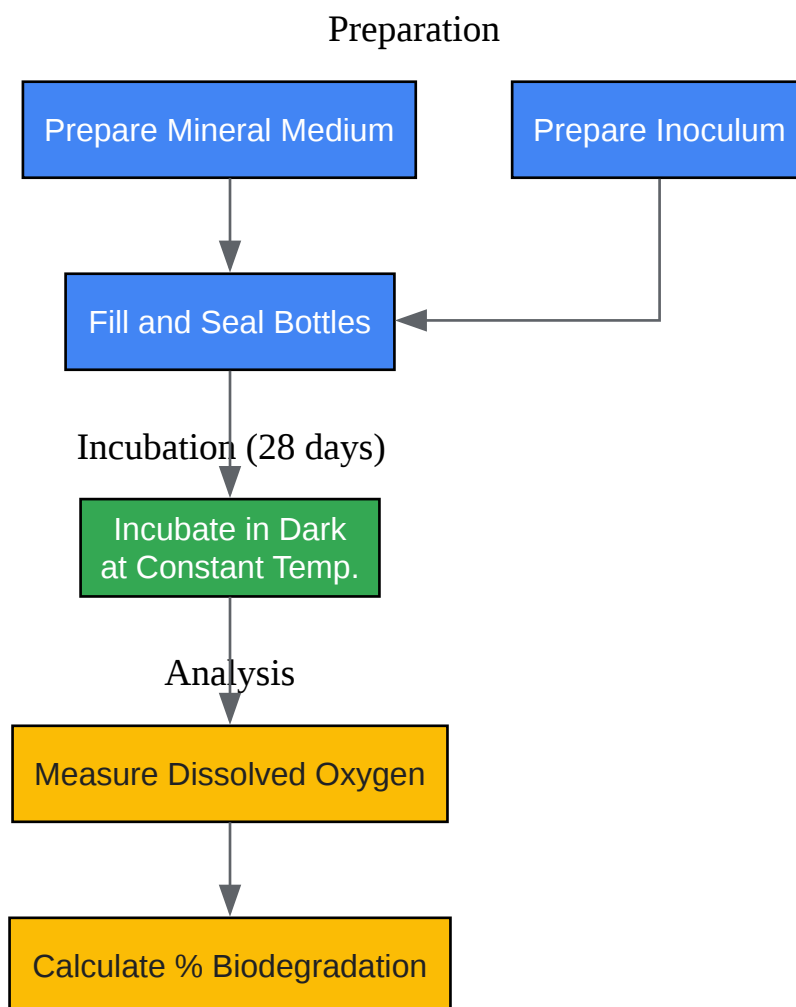
Standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD) are widely used to assess the environmental fate of chemicals. The following protocols are recommended for evaluating the degradation of **methyl propyl disulfide**.

## Biodegradation: OECD 301D - Closed Bottle Test

Given its volatility, the OECD 301D Closed Bottle Test is a suitable method for assessing the ready biodegradability of **methyl propyl disulfide**.<sup>[12][13][14]</sup> This test measures the consumption of dissolved oxygen by microorganisms in a closed, completely filled bottle containing the test substance as the sole carbon source.

Methodology:

- **Test System:** A series of glass bottles are filled completely with a mineral medium inoculated with a mixed population of microorganisms (e.g., from activated sludge).
- **Test Substance Addition:** A known concentration of **methyl propyl disulfide** is added to the test bottles.
- **Controls:** Blank controls (inoculum only) and reference controls (with a readily biodegradable substance like sodium benzoate) are run in parallel. A toxicity control containing both the test substance and the reference substance can also be included.<sup>[15]</sup>
- **Incubation:** The bottles are sealed and incubated in the dark at a constant temperature (e.g., 20-25°C) for 28 days.
- **Measurement:** The dissolved oxygen concentration in the bottles is measured at regular intervals.
- **Calculation:** The percentage of biodegradation is calculated based on the measured oxygen consumption relative to the theoretical oxygen demand (ThOD) of the test substance.<sup>[16]</sup>



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Workflow for OECD 301D Closed Bottle Test.

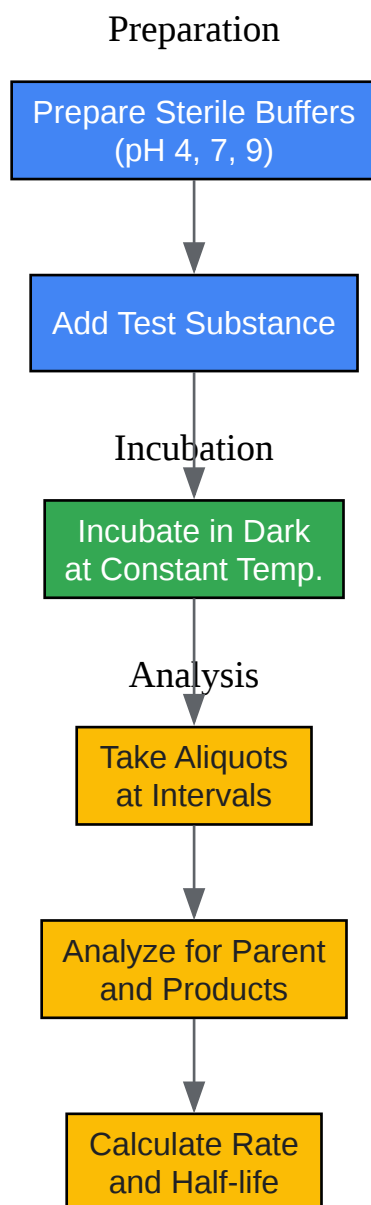
## Hydrolysis: OECD 111 - Hydrolysis as a Function of pH

This guideline is used to determine the rate of abiotic hydrolysis of a chemical in aqueous solutions at environmentally relevant pH values.<sup>[9][17][18][19][20]</sup>

Methodology:

- Test Solutions: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.

- Test Substance Addition: A known concentration of **methyl propyl disulfide** is added to each buffer solution. The concentration should not exceed half of its water solubility.[17]
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 50°C for a preliminary test, and at least two other temperatures for a more detailed study).[20]
- Sampling and Analysis: Aliquots are taken at various time intervals and analyzed for the concentration of the parent compound and any major hydrolysis products.
- Kinetics: The rate of hydrolysis is determined, and the half-life ( $t_{1/2}$ ) is calculated.



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Workflow for OECD 111 Hydrolysis Test.

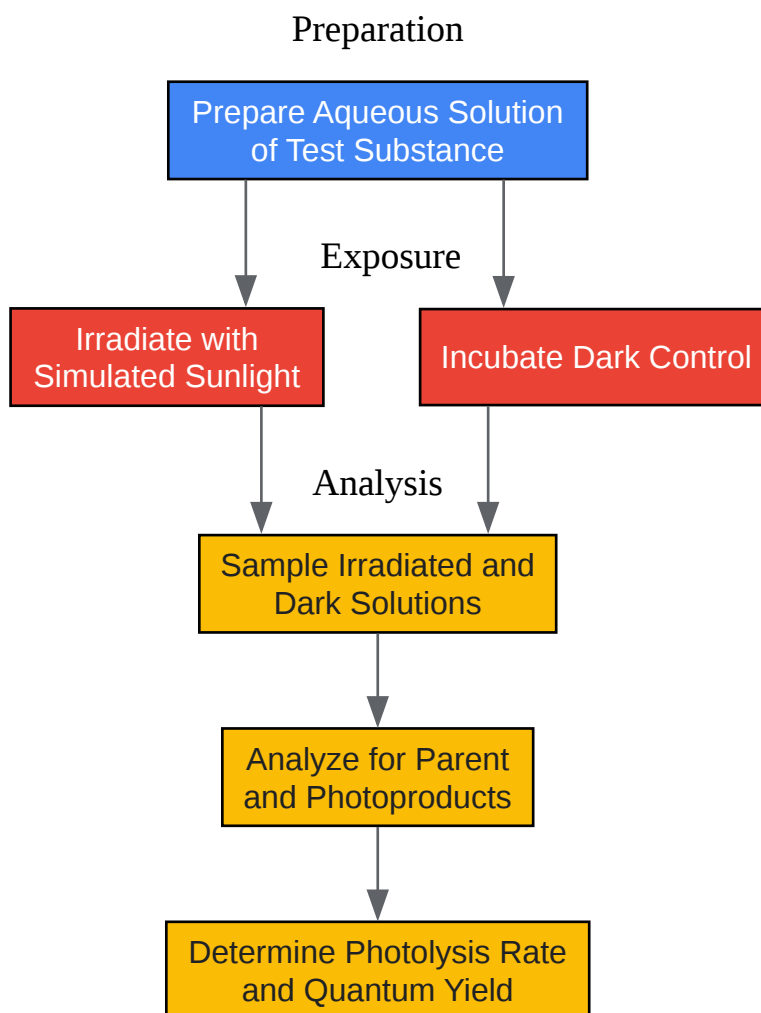
## Photolysis: OECD 316 - Phototransformation of Chemicals in Water

This guideline is designed to determine the rate of direct photolysis of a chemical in water when exposed to simulated sunlight.<sup>[21][22][23][24][25]</sup>

#### Methodology:

- **Test Solutions:** The test substance is dissolved in sterile, buffered, air-saturated water.
- **Irradiation:** The solutions are exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp with appropriate filters).[\[21\]](#)
- **Dark Controls:** Identical samples are kept in the dark to measure any degradation not caused by light (e.g., hydrolysis).[\[21\]](#)
- **Sampling and Analysis:** Samples are taken from both the irradiated and dark control solutions at various time points and analyzed for the concentration of the test substance and any major photoproducts.
- **Quantum Yield:** The quantum yield (the efficiency of the photochemical process) can be determined to allow for the calculation of photolysis rates under different environmental conditions.[\[24\]](#)





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Workflow for OECD 316 Photolysis Test.

## Environmental Persistence and Bioaccumulation

The environmental persistence of **methyl propyl disulfide** will be a function of the rates of the degradation processes described above. Given its volatility, a significant portion is likely to partition to the atmosphere, where it can be subject to photo-oxidation. In soil and water, biodegradation is expected to be the primary mechanism of removal.

The estimated logP of 2.29 suggests a moderate potential for bioaccumulation in aquatic organisms. However, its expected metabolism and degradation would likely limit significant long-term bioaccumulation.

## Conclusion

While direct experimental data on the environmental fate of **methyl propyl disulfide** is not extensive, a combination of its physicochemical properties, data from analogous compounds, and established degradation principles allows for a reasoned assessment of its likely behavior. Biodegradation is predicted to be the most significant degradation pathway in soil and water, involving the cleavage of the disulfide bond and subsequent oxidation of the resulting thiols. Abiotic processes such as hydrolysis are expected to be slow under typical environmental conditions, while photolysis may contribute to its degradation in sunlit surface waters and the atmosphere. The standardized OECD test protocols detailed in this guide provide a robust framework for experimentally determining the environmental fate and degradation pathways of **methyl propyl disulfide**.

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